

Proper Disposal Procedures for HP-590

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Compound of Interest

Compound Name: HP590

Cat. No.: B10855046

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This document provides essential safety and logistical information for the proper disposal of HP-590, a corrosive solution. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

1. Hazard Identification and Safety Precautions

HP-590 is classified as a hazardous substance that causes severe skin burns and eye damage^[1]. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 1: Chemical Composition of HP-590^[1]

Chemical Name	CAS No.	Percentage (%)	Hazards
Phosphoric Acid	7664-38-2	15-40	Causes severe skin burns and eye damage
2-Butoxyethanol	111-76-2	1-5	Harmful if swallowed, in contact with skin or if inhaled
Glycolic acid	79-14-1	1-5	Causes severe skin burns and eye damage
Alcohols, C9-11, ethoxylated, liquids	68439-46-3	1-5	Causes serious eye damage

Table 2: Recommended Personal Protective Equipment (PPE)[\[1\]](#)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and face shield
Skin Protection	Chemical protective clothing (e.g., aprons, boots)
Hand Protection	Protective gloves (natural rubber, butyl rubber)
Respiratory Protection	Not normally required with adequate general ventilation. Use local exhaust ventilation if general ventilation is not adequate.

2. Spill and Leak Procedures

In the event of a spill, immediate action is necessary to contain the material and prevent environmental contamination.

Small Spills:

- Contain the spill.
- Soak up the spill with an absorbent material that does not react with the product.
- Place the used absorbent into suitable, covered, and labeled containers for disposal[\[1\]](#).

Large Spills:

- Dike the spilled product to prevent runoff[\[1\]](#).
- Use pumps or vacuum equipment to remove or recover the liquid[\[1\]](#).
- Contact emergency services and the manufacturer/supplier for advice[\[1\]](#).
- Report spills to local health, safety, and environmental authorities as required[\[1\]](#).

3. Disposal Procedures

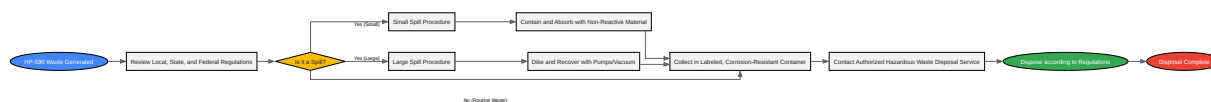
The disposal of HP-590 and its containers must be conducted in accordance with all applicable local, regional, national, and international regulations[1].

Step-by-Step Disposal Guidance:

- **Review Regulations:** Before initiating disposal, thoroughly review all federal, state/provincial, and local government requirements[1].
- **Container Management:** Do not store HP-590 in metal containers[1]. Ensure the original container is securely closed.
- **Waste Collection:** Collect waste HP-590 in a designated, properly labeled, and corrosion-resistant container.
- **Authorized Disposal:** Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of HP-590 down the drain or in the regular trash.

4. Logical Flow for HP-590 Disposal

The following diagram outlines the decision-making process for the proper disposal of HP-590.



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Caption: HP-590 Disposal Workflow.

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References

- 1. assets-global.website-files.com [assets-global.website-files.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for HP-590]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10855046#hp590-proper-disposal-procedures>]

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